

Navigating the Safety Profile of 2-Undecanone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Undecanone, 3-phenyl-

Cat. No.: B15162464

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Introduction

This technical guide provides a comprehensive overview of the safety and handling precautions for 2-Undecanone, a versatile aliphatic ketone utilized in various research and development applications, including organic synthesis and biological studies.^[1] Due to the limited availability of specific safety data for 3-phenyl-2-undecanone, this document focuses on the well-documented properties of the parent compound, 2-Undecanone. Researchers handling 3-phenyl-2-undecanone should treat it with at least the same level of caution as 2-Undecanone, while also considering the potential toxicological contributions of the phenyl group. This guide is intended for researchers, scientists, and drug development professionals, offering detailed information on physical and chemical properties, toxicity, handling procedures, and emergency protocols.

Physicochemical and Toxicological Data

A thorough understanding of the fundamental properties of a compound is the cornerstone of safe laboratory practice. The following tables summarize the key quantitative data for 2-Undecanone.

Table 1: Physical and Chemical Properties of 2-Undecanone

Property	Value	Reference
Molecular Formula	C11H22O	[2]
Molecular Weight	170.3 g/mol	[2]
Appearance	Colorless to light yellow liquid	[1] [2]
Odor	Fruity, floral	[1]
Boiling Point	231 - 232 °C / 447.8 - 449.6 °F	[1] [2]
Melting Point	11 - 13 °C / 51.8 - 55.4 °F	[1] [2]
Flash Point	88 °C / 190.4 °F	[2]
Density	0.824 g/cm³	[2]
Vapor Pressure	<1 mmHg @ 20 °C	[2]
Vapor Density	5.9	[2]
Water Solubility	Insoluble	[2]
Solubility in other solvents	Soluble in most organic solvents	[1]

Table 2: Toxicological Data for 2-Undecanone

Endpoint	Result	Species/Route	Reference
Acute Oral Toxicity	Based on available data, the classification criteria are not met.	Data not specified	[2]
Skin Corrosion/Irritation	Causes mild skin irritation. The material may cause skin irritation after prolonged or repeated exposure.	Data not specified	[3] [4]
Serious Eye Damage/Irritation	Direct contact may produce transient discomfort. Based on available data, the classification criteria are not met.	Data not specified	[3] [4]
Aquatic Toxicity	Very toxic to aquatic life. Toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment.	Data not specified	[3] [4]

Hazard Identification and Classification

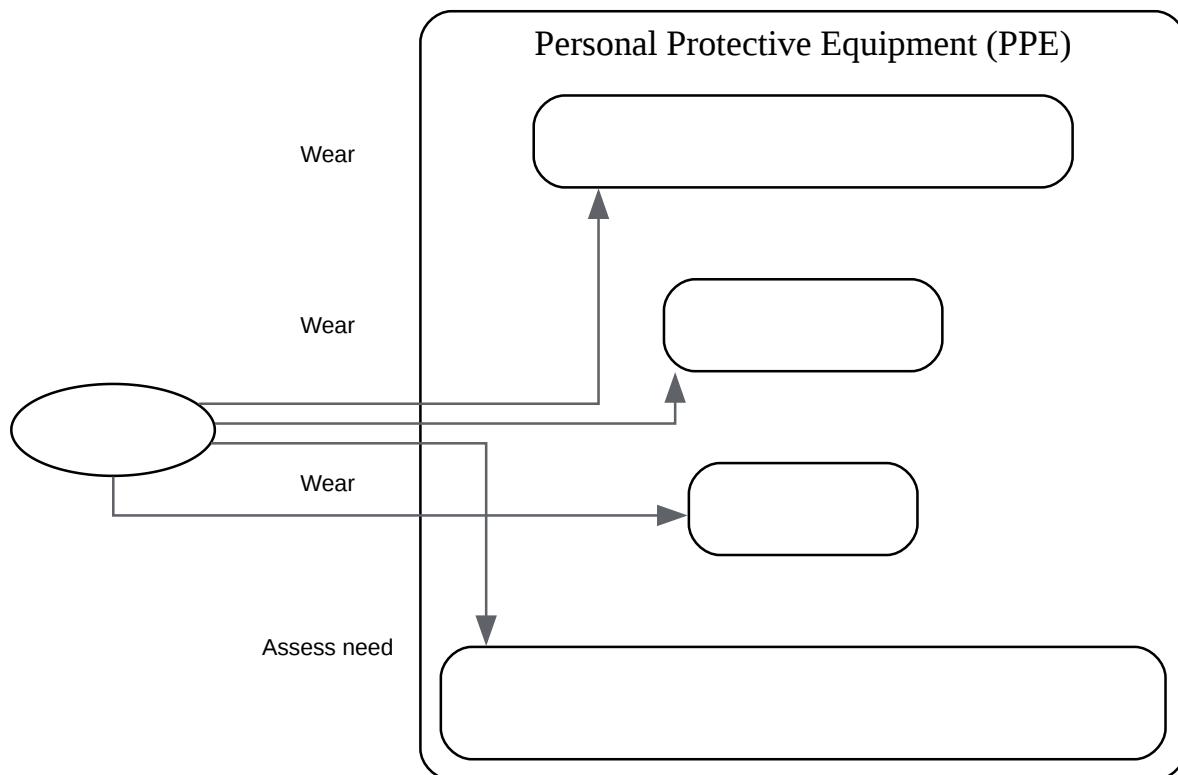
2-Undecanone is classified as a combustible liquid and is noted to be harmful to aquatic life with long-lasting effects.[\[2\]](#)[\[4\]](#) It may cause mild skin irritation.[\[4\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to established safety protocols is paramount when working with any chemical substance. The following sections detail the recommended procedures for handling 2-Undecanone.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize exposure.



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Figure 1: Recommended Personal Protective Equipment for handling 2-Undecanone.

Handling and Storage

Proper handling and storage are critical to maintaining a safe laboratory environment.

- Handling:
 - Avoid all personal contact, including inhalation of vapors.[3]
 - Use in a well-ventilated area.[3]
 - Keep away from open flames, hot surfaces, and sources of ignition.[2]

- Do not eat, drink, or smoke when using this product.[[2](#)]
- Wash hands thoroughly after handling.[[2](#)]
- Storage:
 - Store in original, tightly closed containers.[[3](#)]
 - Keep in a cool, dry, and well-ventilated place.[[2](#)][[3](#)]
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.
[[2](#)][[3](#)]

Spill and Emergency Procedures

Prompt and correct response to a spill or exposure is crucial.

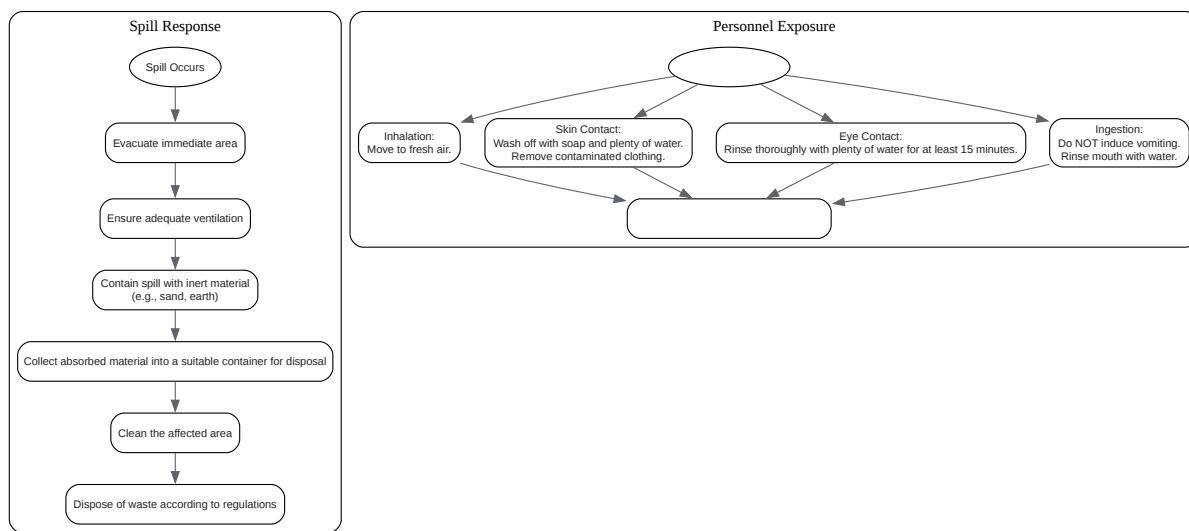
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Figure 2: Emergency response flowchart for spills and personnel exposure to 2-Undecanone.

First-Aid Measures:

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.

- Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[2\]](#) Water mist may be used to cool closed containers.[\[2\]](#)
- Specific Hazards: Combustible material.[\[2\]](#) Containers may explode when heated.[\[2\]](#) Vapors are heavier than air and may form explosive mixtures with air.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[\[4\]](#) Avoid release to the environment.[\[4\]](#)

Conclusion

While 2-Undecanone presents a moderate hazard profile, adherence to the safety and handling precautions outlined in this guide will significantly mitigate the risks associated with its use in a research setting. The lack of specific data for 3-phenyl-2-undecanone necessitates a cautious approach, treating it as a substance with at least the same, if not greater, potential hazards as its parent compound. Researchers are strongly encouraged to consult the full Safety Data Sheet (SDS) for 2-Undecanone before use and to perform a thorough risk assessment for their specific experimental conditions.

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